

Technical Data Sheet: 4-Bromo-2-chloro-1-nitrobenzene

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-1-nitrobenzene

Cat. No.: B3038740

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Abstract

This document provides a detailed technical overview of the molecular weight of the chemical compound **4-Bromo-2-chloro-1-nitrobenzene**. It includes the verified molecular formula, a breakdown of its constituent atomic masses, and the calculated molecular weight. The information is presented for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identification

The compound in question is an aromatic nitro compound substituted with both bromine and chlorine atoms.

- Systematic Name: **4-Bromo-2-chloro-1-nitrobenzene**
- Molecular Formula: $C_6H_3BrClNO_2$ [\[1\]](#)
- CAS Number: 89465-97-4

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-Bromo-2-chloro-1-nitrobenzene** is based on its confirmed molecular formula, $C_6H_3BrClNO_2$.[\[1\]](#)

Atomic Weight Data

The standard atomic weights of the elements present in the compound are essential for an accurate calculation.

| Element | Symbol | Quantity | Standard Atomic Weight (g/mol) | Total Weight (g/mol) |
|----------|--------|----------|----------------------------------|------------------------|
| Carbon | C | 6 | 12.011 | 72.066 |
| Hydrogen | H | 3 | 1.008 | 3.024 |
| Bromine | Br | 1 | 79.904 | 79.904 |
| Chlorine | Cl | 1 | 35.453 | 35.453 |
| Nitrogen | N | 1 | 14.007 | 14.007 |
| Oxygen | O | 2 | 15.999 | 31.998 |

Calculated Molecular Weight

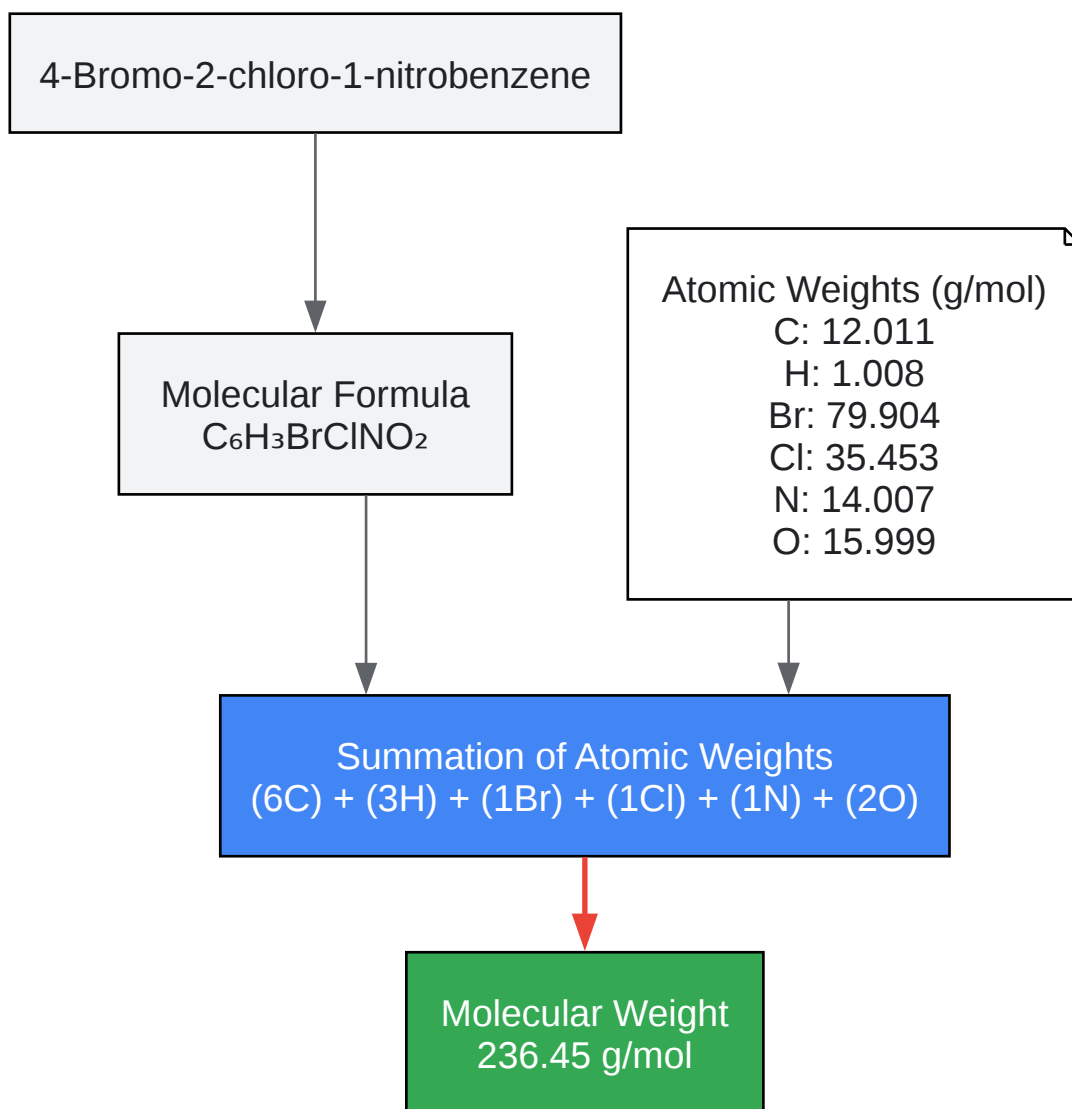
The summation of the total atomic weights of each element yields the final molecular weight.

Total Molecular Weight = $72.066 + 3.024 + 79.904 + 35.453 + 14.007 + 31.998 = 236.452$ g/mol

This calculated value is consistent with published chemical data, which lists the molecular weight as 236.45 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Logical Relationship of Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of the compound from its constituent parts.



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Caption: Workflow for Molecular Weight Determination.

Experimental Protocols

Determining the molecular weight of a known chemical compound like **4-Bromo-2-chloro-1-nitrobenzene** is a computational task based on its formula, which is confirmed through analytical methods such as mass spectrometry and elemental analysis.

Mass Spectrometry

- Objective: To determine the mass-to-charge ratio (m/z) of the molecule, which provides its monoisotopic mass.
- Methodology:
 - A sample of **4-Bromo-2-chloro-1-nitrobenzene** is vaporized and ionized, often using techniques like Electron Ionization (EI) or Electrospray Ionization (ESI).
 - The resulting ions are accelerated by an electric field and separated based on their m/z ratio in a mass analyzer (e.g., quadrupole or time-of-flight).
 - A detector measures the abundance of ions at each m/z value. The peak corresponding to the molecular ion (M^+) provides the molecular mass. For this compound, the exact mass is approximately 234.90357 Da.^{[1][3][4]}

Conclusion

The molecular weight of **4-Bromo-2-chloro-1-nitrobenzene** is definitively established as 236.45 g/mol based on its chemical formula $C_6H_3BrClNO_2$ and the standard atomic weights of its constituent elements. This value is a fundamental property used in quantitative analysis, reaction stoichiometry, and material characterization for this compound.

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References

- 1. 4-Bromo-2-chloro-1-nitrobenzene | $C_6H_3BrClNO_2$ | CID 22280606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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